

Echitoveniline: A Technical Overview of a Monoterpenoid Indole Alkaloid

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Compound of Interest

Compound Name: *Echitoveniline*

Cat. No.: *B8257838*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Echitoveniline is a monoterpenoid indole alkaloid that has been isolated from the fruits and leaves of *Alstonia venenata* R.Br., a plant belonging to the Apocynaceae family. This family of plants is known for its rich diversity of biologically active alkaloids. While research on **Echitoveniline** is not extensive, this guide consolidates the currently available information regarding its physical and chemical properties, alongside general experimental protocols relevant to its study.

Physical and Chemical Properties

At present, detailed quantitative data for many of the physical properties of **Echitoveniline**, such as its melting point, boiling point, and solubility in various solvents, are not widely reported in publicly accessible scientific literature. However, some fundamental chemical properties have been identified.

Table 1: Physical and Chemical Properties of **Echitoveniline**

Property	Value	Source
Molecular Formula	C ₃₁ H ₃₆ N ₂ O ₇	N/A
Molecular Weight	548.63 g/mol	N/A
CAS Number	72855-79-9	N/A
Class	Monoterpenoid Indole Alkaloid	N/A
Source	Fruits and leaves of <i>Alstonia venenata</i> R.Br.	N/A

Spectroscopic Data

Detailed spectroscopic data, including ¹H-NMR, ¹³C-NMR, Infrared (IR), and Mass Spectrometry (MS) spectra for **Echitoveniline**, are not readily available in the reviewed literature. The purity of commercially available **Echitoveniline** is often determined by NMR and HPLC, which suggests that such data exists but has not been broadly disseminated.

Chemical Reactivity and Stability

Specific studies detailing the chemical reactivity and stability of **Echitoveniline** under various conditions (e.g., pH, temperature, light) are not currently available. General best practices for the storage and handling of complex alkaloids should be followed. These typically include storage in a cool, dark, and dry place in a tightly sealed container to prevent degradation.

Biological Activity and Mechanism of Action

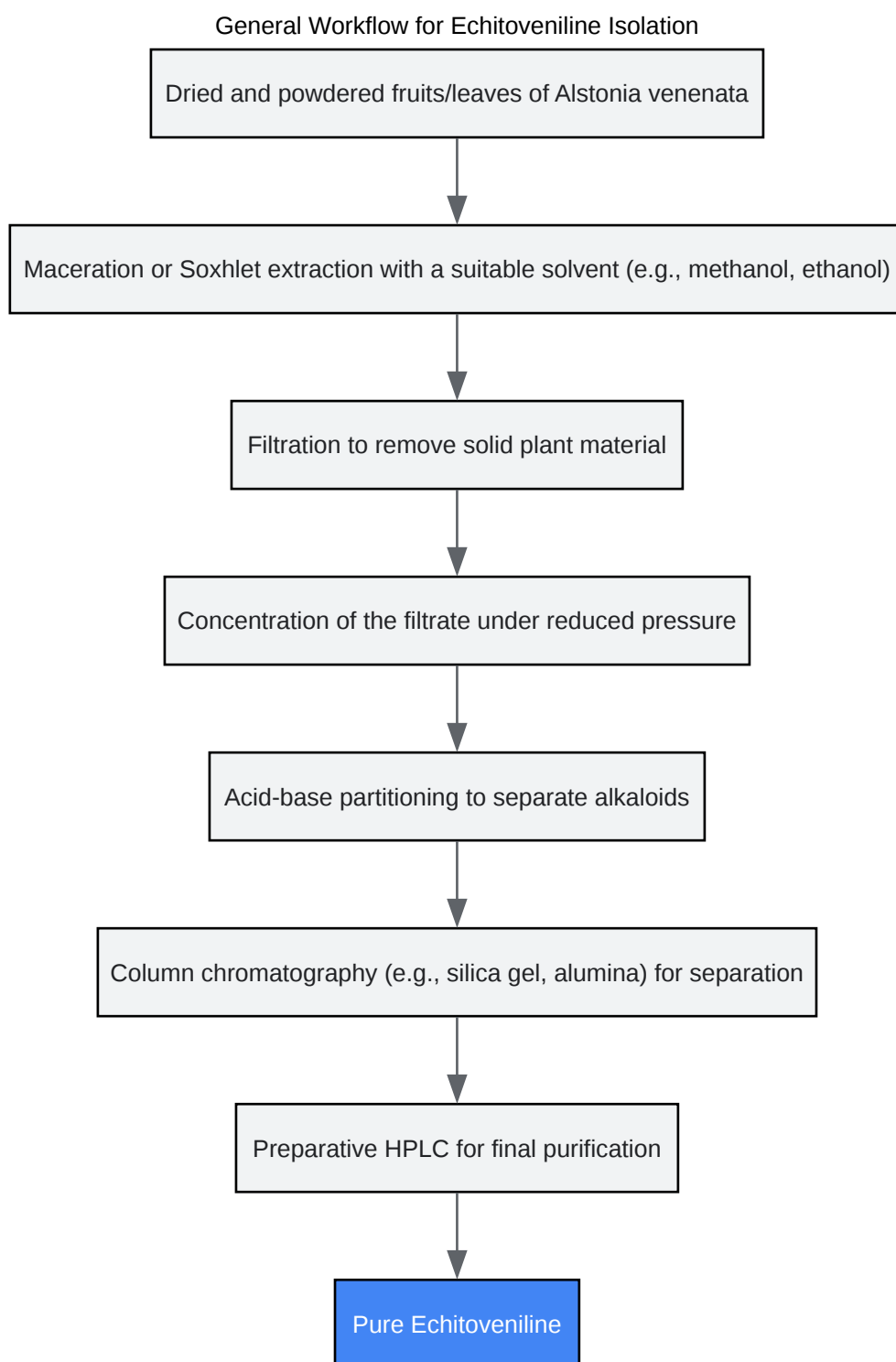
The biological activity of **Echitoveniline** and its mechanism of action remain largely unexplored. While crude extracts of *Alstonia venenata* have demonstrated cytotoxic effects against certain cancer cell lines, the specific contribution of **Echitoveniline** to this activity has not been elucidated. Preliminary information suggests that **Echitoveniline** itself does not exhibit significant cytotoxicity against some cancer cell lines. There is currently no available information regarding the signaling pathways affected by this compound.

Experimental Protocols

Specific, validated experimental protocols for the analysis of **Echitoveniline** are not published. However, based on standard practices for the study of natural products, the following general methodologies would be appropriate.

Isolation and Purification of **Echitoveniline** from **Alstonia venenata**

A general workflow for the isolation and purification of alkaloids from *Alstonia* species can be adapted for **Echitoveniline**.

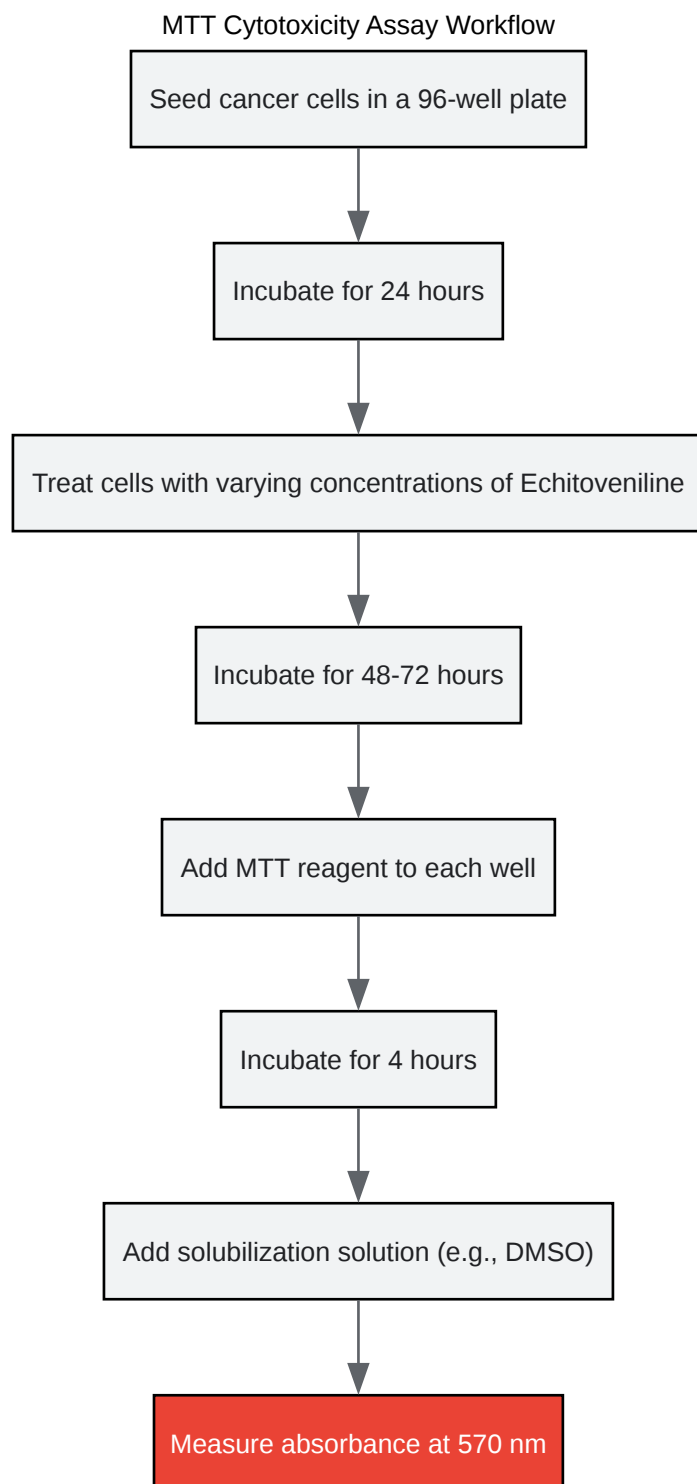


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Caption: Generalized workflow for the isolation of **Echitoveniline**.

Cytotoxicity Assay

To assess the cytotoxic potential of **Echitoveniline**, a standard MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay can be employed.



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Caption: Standard workflow for an MTT-based cytotoxicity assay.

Conclusion and Future Directions

Echitoveniline is a structurally interesting monoterpenoid indole alkaloid with a significant lack of characterization in the scientific literature. The data presented in this guide represents the currently available information. There is a clear need for further research to fully elucidate the physical, chemical, and biological properties of this compound. Future studies should focus on:

- **Comprehensive Spectroscopic Analysis:** Detailed 1D and 2D NMR, high-resolution mass spectrometry, and IR spectroscopy to fully characterize its structure.
- **Determination of Physicochemical Properties:** Measurement of its melting point, boiling point, solubility in various solvents, and pKa.
- **In-depth Biological Evaluation:** Screening for a wide range of biological activities, including but not limited to, anticancer, antimicrobial, and anti-inflammatory effects.
- **Mechanism of Action Studies:** Investigation into the molecular targets and signaling pathways modulated by **Echitoveniline** to understand its mode of action.

Such studies will be crucial in determining the potential of **Echitoveniline** as a lead compound for drug discovery and development.

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